

physical and chemical properties of 2-(2-Methoxypropan-2-yl)pyrrolidine

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Compound of Interest

Compound Name: 2-(2-Methoxypropan-2-yl)pyrrolidine

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An In-depth Technical Guide to 2-(2-Methoxypropan-2-yl)pyrrolidine

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available data for **2-(2-Methoxypropan-2-yl)pyrrolidine**. It is important to note that specific experimental data for this compound is limited in publicly accessible literature. Therefore, some sections of this guide are based on general knowledge of structurally similar compounds and should be adapted and verified through laboratory experimentation.

Introduction

2-(2-Methoxypropan-2-yl)pyrrolidine is a substituted pyrrolidine derivative. The pyrrolidine ring is a five-membered saturated heterocycle containing a nitrogen atom, a scaffold that is a cornerstone in medicinal chemistry and drug discovery.^{[1][2][3][4][5]} The presence of a methoxypropan-2-yl substituent at the 2-position introduces a chiral center and specific steric and electronic properties that may influence its chemical reactivity and biological activity. Pyrrolidine derivatives are known to exhibit a wide range of biological activities, including but not limited to, anticancer, anti-inflammatory, and analgesic effects.^{[6][7]} This guide aims to provide a comprehensive overview of the known physical and chemical properties of **2-(2-**

Methoxypropan-2-yl)pyrrolidine, alongside general methodologies for its potential synthesis and characterization.

Physicochemical Properties

The known physical and chemical properties of **2-(2-Methoxypropan-2-yl)pyrrolidine** are summarized in the table below. It is critical to note the absence of experimentally determined data for properties such as melting point, pKa, and aqueous solubility in the available literature.

Property	Value	Source
Molecular Formula	C ₈ H ₁₇ NO	[8]
Molecular Weight	143.23 g/mol	[8]
CAS Number	160142-25-6	[8]
Boiling Point	173.5 °C at 760 mmHg	[9]
Flash Point	65.4 °C	[9]
Refractive Index	1.443	[9]
Vapor Pressure	1.26 mmHg at 25°C	[9]
Melting Point	Data not available	
pKa	Data not available	
Solubility	Data not available	

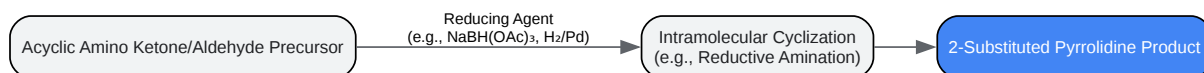
Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2-(2-Methoxypropan-2-yl)pyrrolidine** are not readily available in the scientific literature. However, general methods for the synthesis and characterization of 2-substituted pyrrolidines can be adapted.

General Synthesis of 2-Substituted Pyrrolidines

The synthesis of 2-substituted pyrrolidines can often be achieved through various synthetic routes.[10][11] A common approach involves the cyclization of a suitable acyclic precursor. One

possible conceptual pathway is outlined below.



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Caption: Generalized workflow for the synthesis of 2-substituted pyrrolidines.

Methodology:

- **Precursor Synthesis:** An appropriate acyclic γ -amino ketone or aldehyde is synthesized. For **2-(2-methoxypropan-2-yl)pyrrolidine**, this would likely involve a precursor with a methoxypropyl group.
- **Cyclization:** The acyclic precursor undergoes intramolecular reductive amination. This can be achieved using various reducing agents, such as sodium triacetoxyborohydride or catalytic hydrogenation.
- **Purification:** The crude product is purified using standard techniques like column chromatography or distillation to yield the final 2-substituted pyrrolidine.

Analytical Characterization

The identity and purity of the synthesized compound should be confirmed using standard analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- **Sample Preparation:** Dissolve 5-10 mg of the purified compound in a suitable deuterated solvent (e.g., CDCl₃, D₂O).
- **¹H NMR:** The proton NMR spectrum is expected to show characteristic signals for the pyrrolidine ring protons and the protons of the 2-(2-methoxypropan-2-yl) substituent. The chemical shifts, multiplicities, and coupling constants will provide information about the connectivity of the atoms.

- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for each unique carbon atom in the molecule, confirming the carbon skeleton.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Mass Spectrometry (MS):

- Technique: Electrospray ionization (ESI) or gas chromatography-mass spectrometry (GC-MS) can be used.
- Expected Fragmentation: The mass spectrum should show the molecular ion peak corresponding to the molecular weight of the compound (143.23 g/mol). Fragmentation patterns can provide further structural information. For instance, the loss of the methoxypropyl side chain is a plausible fragmentation pathway.[\[17\]](#)

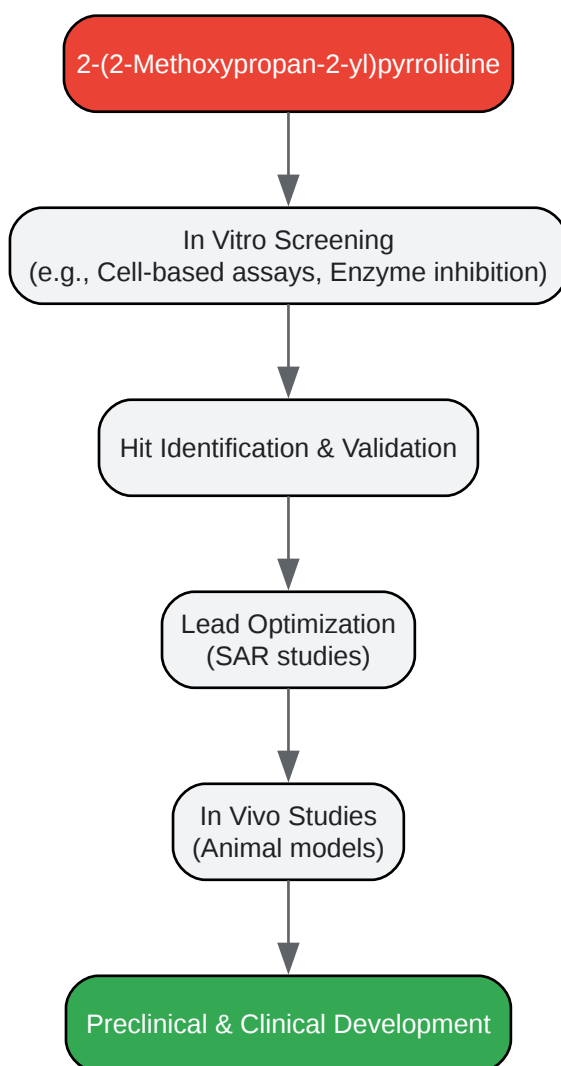
Biological Activity and Potential Applications

Currently, there is no specific information in the scientific literature regarding the biological activity or signaling pathways associated with **2-(2-Methoxypropan-2-yl)pyrrolidine**. However, the pyrrolidine scaffold is a privileged structure in medicinal chemistry, appearing in numerous biologically active compounds and approved drugs.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

The biological activities of substituted pyrrolidines are diverse and depend heavily on the nature and stereochemistry of the substituents.[\[18\]](#)[\[19\]](#)[\[20\]](#) They have been investigated for a wide range of therapeutic applications, including:

- Anticancer Agents: Certain pyrrolidine derivatives have shown cytotoxic effects against various cancer cell lines.[\[6\]](#)
- Anti-inflammatory and Analgesic Agents: The pyrrolidine core is found in compounds with anti-inflammatory and pain-relieving properties.[\[7\]](#)
- Central Nervous System (CNS) Activity: The pyrrolidine ring is a key component of nootropic drugs (racetams) and other CNS-active agents.

Given the lack of specific data, any potential biological activity of **2-(2-Methoxypropan-2-yl)pyrrolidine** would need to be determined through in vitro and in vivo screening assays. A logical workflow for such an investigation is presented below.



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Caption: A general workflow for the investigation of biological activity.

Safety and Handling

Specific safety data for **2-(2-Methoxypropan-2-yl)pyrrolidine** is not extensively documented. However, based on the general properties of similar amines and organic compounds, the following precautions should be taken:

- Handling: Use in a well-ventilated area, preferably in a fume hood. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.^{[21][22][23][24][25]}

- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- **Fire Hazards:** The compound has a flash point of 65.4 °C, indicating it is a combustible liquid. Keep away from heat, sparks, and open flames.

Always consult the material safety data sheet (MSDS) provided by the supplier before handling any chemical.

Conclusion



2-(2-Methoxypropan-2-yl)pyrrolidine is a chemical compound with limited available data. While its basic physicochemical properties are known, a significant gap exists in the experimental data regarding its synthesis, detailed analytical characterization, and biological activity. The information provided in this guide serves as a starting point for researchers and professionals, offering a summary of the current knowledge and suggesting general methodologies for further investigation based on the well-established chemistry of the pyrrolidine scaffold. Future research is necessary to fully elucidate the properties and potential applications of this compound.

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